

What is the chemical structure of Methyl 3,5-dimethoxybenzoate?

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Compound of Interest

Compound Name: Methyl 3,5-dimethoxybenzoate

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An In-depth Technical Guide to Methyl 3,5-dimethoxybenzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 3,5-dimethoxybenzoate**, a benzoate analogue with applications in organic synthesis and as a key intermediate in the preparation of pharmacologically active molecules.^{[1][2]} This document details its chemical structure, physicochemical properties, and a representative synthetic protocol.

Chemical Identity and Properties

Methyl 3,5-dimethoxybenzoate is a white to beige crystalline solid or powder.^[1] It is characterized by a benzene ring substituted with two methoxy groups at positions 3 and 5, and a methyl ester group at position 1. Its detailed chemical and physical properties are summarized in the table below.

Table 1: Physicochemical Properties of **Methyl 3,5-dimethoxybenzoate**

Property	Value	Source
IUPAC Name	methyl 3,5-dimethoxybenzoate	[3]
CAS Number	2150-37-0	[1][2][3][4][5]
Molecular Formula	C ₁₀ H ₁₂ O ₄	[3][4]
Molecular Weight	196.20 g/mol	[2][3][5]
Appearance	White to beige powder or granules	[1]
Melting Point	42-43 °C	[1][2][5]
Boiling Point	298 °C	[1][2][4][5]
Solubility	Insoluble in water	[4]
SMILES String	<chem>COC(=O)c1cc(OC)cc(OC)c1</chem>	[2][5]
InChI Key	YXUIOVUOFQKWDU-UHFFFAOYSA-N	[2][3][5]

Chemical Structure

The chemical structure of **Methyl 3,5-dimethoxybenzoate** is depicted below.

Caption: 2D structure of **Methyl 3,5-dimethoxybenzoate**.

Experimental Protocols

Synthesis of **Methyl 3,5-dimethoxybenzoate**

A common synthetic route to **Methyl 3,5-dimethoxybenzoate** involves the methylation of Methyl 3,5-dihydroxybenzoate.[6] The following is a representative experimental protocol.

Materials:

- Methyl 3,5-dihydroxybenzoate
- Dimethyl sulfate

- Potassium carbonate (or another suitable base)
- Acetone (or another suitable solvent)
- Ethyl acetate
- Water
- Brine
- Anhydrous sodium sulfate

Procedure:

- In a round-bottom flask, dissolve Methyl 3,5-dihydroxybenzoate in acetone.
- Add potassium carbonate to the solution and stir the resulting suspension.
- Slowly add dimethyl sulfate to the reaction mixture.
- Heat the mixture to reflux and monitor the reaction's progress using Thin Layer Chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature and filter to remove the inorganic salts.
- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Dissolve the crude product in ethyl acetate and wash sequentially with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield **Methyl 3,5-dimethoxybenzoate**.
- Further purification can be achieved by column chromatography or recrystallization if necessary.

Spectroscopic Data:

- ^1H NMR (300 MHz, acetone- d_6): δ 7.12 (d, $J=2.4$ Hz, 2H), 6.69 (t, $J=2.4$ Hz, 1H), 3.86 (s, 3H), 3.83 (s, 6H).[7]
- ^1H NMR (399.65 MHz, DMSO- d_6): δ 7.07 (s, 2H), 6.78 (s, 1H), 3.85 (s, 3H), 3.80 (s, 6H).[7]

Applications in Drug Development and Organic Synthesis

Methyl 3,5-dimethoxybenzoate serves as a crucial starting material in the synthesis of various compounds.[1] Notably, it is a key intermediate in the synthesis of 5,7-dimethoxy-4-methylphthalide, which is a precursor for mycophenolic acid and its analogues.[2]

Mycophenolic acid is an immunosuppressant drug used to prevent organ transplant rejection. The methoxy groups on the aromatic ring can influence the molecule's physicochemical properties, such as lipophilicity and metabolic stability, which are important considerations in drug design.[8]

Logical Workflow for Synthesis

The synthesis of **Methyl 3,5-dimethoxybenzoate** from its dihydroxy precursor follows a standard Williamson ether synthesis logic, as illustrated in the workflow diagram below.



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